

Technical Support Center: Optimizing MRS2179 Concentration for In Vitro Experiments

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Compound of Interest		
Compound Name:	MRS2179 tetrasodium	
Cat. No.:	B10787661	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to effectively utilize MRS2179, a selective P2Y1 receptor antagonist, in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of MRS2179?

MRS2179 is a competitive and selective antagonist of the P2Y1 purinergic receptor.[1][2] It functions by blocking the binding of adenosine diphosphate (ADP) to the P2Y1 receptor, thereby inhibiting downstream signaling pathways.[3][4] This receptor is a G protein-coupled receptor (GPCR) that, upon activation by ADP, leads to platelet shape change and reversible aggregation.[3][5]

Q2: How selective is MRS2179 for the P2Y1 receptor?

MRS2179 displays high selectivity for the P2Y1 receptor. It has a binding affinity (KB) of approximately 100 nM for the P2Y1 receptor.[2] Its selectivity is notable over other P2 receptors, including P2X1 (IC50 = 1.15 μ M), P2X3 (IC50 = 12.9 μ M), P2X2, P2X4, P2Y2, P2Y4, and P2Y6 receptors.[2]

Q3: What are the solubility and storage recommendations for MRS2179?



The tetrasodium salt of MRS2179 is soluble in water up to 50 mM. It is recommended to store the solid compound at -20°C. For solutions, it is best to prepare them fresh on the day of use. If storage is necessary, aliquoted solutions can be stored at -20°C for up to one month.[6]

Troubleshooting Guide

Q1: I am observing inconsistent or no inhibition of ADP-induced responses. What could be the issue?

Several factors could contribute to this:

- Suboptimal Concentration: The optimal concentration of MRS2179 can vary depending on the cell type and experimental conditions. A concentration of 20μM has been shown to be effective for inhibiting ADP-induced platelet aggregation.[5] It is advisable to perform a doseresponse curve to determine the optimal concentration for your specific assay.
- Agonist Concentration: The concentration of the agonist (e.g., ADP) used to stimulate the P2Y1 receptor will influence the required concentration of the antagonist. Ensure you are using a consistent and appropriate agonist concentration.
- Compound Degradation: MRS2179, being a nucleotide analog, can be susceptible to degradation.[1] Ensure proper storage of the compound and use freshly prepared solutions for consistent results.

Q2: My cells are showing unexpected responses or signs of toxicity. What should I do?

- High Concentration: While selective, very high concentrations of any compound can lead to off-target effects or cellular stress. Try reducing the concentration of MRS2179.
- Solvent Effects: If you are using a solvent other than water, ensure the final concentration of
 the solvent in your cell culture medium is not affecting cell viability or function. Always include
 a vehicle control in your experiments.
- Cell Health: The overall health of your cells is crucial for obtaining reliable data. Ensure your cells are healthy, within a suitable passage number, and free from contamination.[7]

Q3: I am having trouble dissolving MRS2179.



MRS2179 tetrasodium salt is reported to be soluble in water. If you encounter solubility issues, gentle warming or vortexing may help. Ensure you are using the correct salt form of the compound, as solubility can vary.

Data Summary

Table 1: Binding Affinity and Inhibitory Concentrations of MRS2179

Parameter	Value	Receptor/Assay	Source
КВ	100 nM	P2Y1 Receptor	[2]
IC50	1.15 μΜ	P2X1 Receptor	[2]
IC50	12.9 μΜ	P2X3 Receptor	[2]
Optimal Concentration	20 μΜ	ADP-induced Platelet Aggregation	[5]

Experimental Protocols

Protocol 1: Determination of Optimal MRS2179 Concentration for Platelet Aggregation Inhibition

- Prepare Platelet-Rich Plasma (PRP): Collect whole blood from healthy donors into tubes containing an anticoagulant. Centrifuge the blood at a low speed to separate the PRP.
- Prepare MRS2179 dilutions: Prepare a stock solution of MRS2179 in water. Serially dilute the stock solution to obtain a range of working concentrations (e.g., 1 μ M, 5 μ M, 10 μ M, 20 μ M, 50 μ M).
- Incubation: Pre-incubate aliquots of PRP with the different concentrations of MRS2179 or vehicle control for a specified time (e.g., 10-15 minutes) at 37°C.
- Induce Aggregation: Add a fixed concentration of ADP to induce platelet aggregation.
- Measure Aggregation: Monitor platelet aggregation using a light transmission aggregometer.



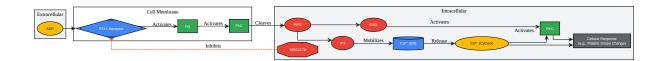
 Data Analysis: Determine the concentration of MRS2179 that produces the desired level of inhibition of ADP-induced aggregation.

Protocol 2: Calcium Imaging Assay to Assess P2Y1 Receptor Antagonism

- Cell Culture: Plate cells expressing the P2Y1 receptor onto glass-bottom dishes suitable for microscopy.
- Dye Loading: Load the cells with a calcium indicator dye (e.g., Fura-2 AM or Fluo-4 AM) according to the manufacturer's instructions.
- Establish Baseline: Acquire baseline fluorescence images of the cells before adding any reagents.
- Antagonist Incubation: Add the desired concentration of MRS2179 or vehicle control to the cells and incubate for a predetermined time.
- Agonist Stimulation: Add a P2Y1 receptor agonist (e.g., ADP or 2-MeSADP) to stimulate an increase in intracellular calcium.
- Image Acquisition: Continuously record fluorescence images to monitor the changes in intracellular calcium levels.
- Data Analysis: Quantify the changes in fluorescence intensity to determine the effect of MRS2179 on agonist-induced calcium mobilization. A reduction in the calcium signal in the presence of MRS2179 indicates antagonism of the P2Y1 receptor.[8]

Visualizations

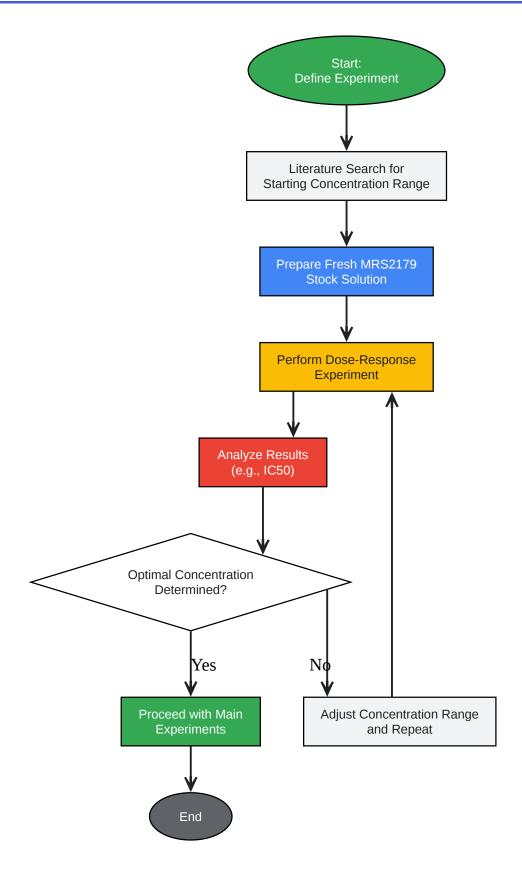




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Caption: P2Y1 Receptor Signaling Pathway and Inhibition by MRS2179.

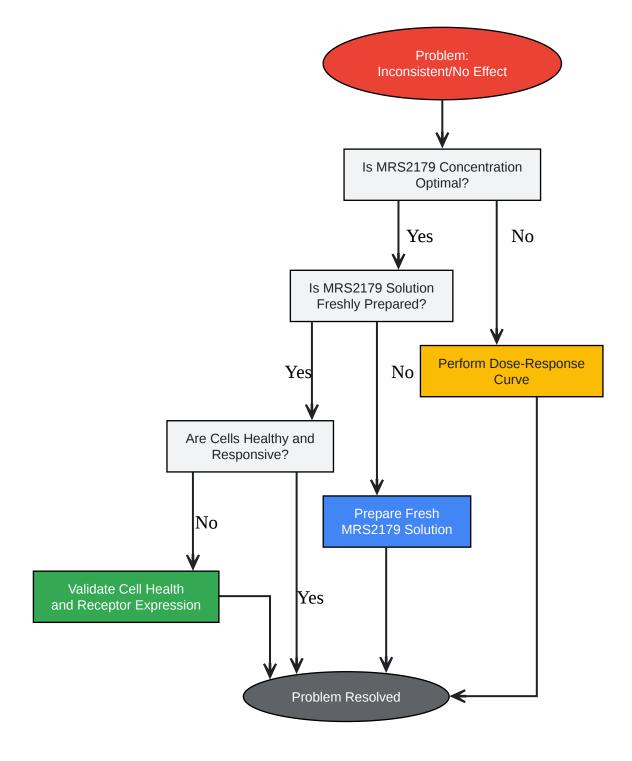




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Caption: Workflow for Optimizing MRS2179 Concentration.





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Caption: Troubleshooting Decision Tree for Inconsistent Results.



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